

Foreword: The Rationale for a Multi-Faceted Analytical Approach

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Compound of Interest

Compound Name: *4-Bromo-2-hydroxybenzene-1-carbothioamide*

CAS No.: *155862-56-9*

Cat. No.: *B2729988*

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In the landscape of drug discovery and materials science, the precise structural elucidation of a molecule is the bedrock upon which all further investigation is built. The compound **4-Bromo-2-hydroxybenzene-1-carbothioamide** (C_7H_6BrNOS , M.W. 232.10 g/mol) presents a fascinating case study.[1] Its architecture, featuring a halogenated phenolic ring coupled with a primary thioamide group, suggests a rich potential for biological activity and complex intermolecular interactions. The thioamide moiety, in particular, is a critical pharmacophore found in a variety of therapeutic agents, known for its ability to engage in hydrogen bonding and coordinate with metallic centers in enzymes.[2] This guide eschews a simple recitation of data, instead adopting the perspective of an application scientist to detail not just the what, but the why of the analytical choices made in its structural characterization. We will explore how a synergistic combination of spectroscopic and spectrometric techniques provides a self-validating system for confirming the molecule's identity and understanding its nuanced structural features.

Mass Spectrometry: The Unambiguous Molecular Fingerprint

Mass spectrometry (MS) serves as our initial and most definitive tool for confirming molecular weight and elemental composition. For a halogenated compound like this, MS provides an unmistakable signature that is foundational to its identification.

Causality of Experimental Choice: Why EI-MS is the Workhorse

While various ionization techniques exist, Electron Ionization (EI) is selected for its ability to generate a reproducible and extensive fragmentation pattern.^[3] This "molecular fingerprint" is crucial for structural elucidation and is highly valuable for library matching. The high energy of EI (~70 eV) ensures that we not only see the molecular ion but also a rich cascade of fragment ions that tell a story about the molecule's weakest bonds and most stable substructures.^[3]

Expected Spectrometric Signature

The most telling feature in the mass spectrum of **4-Bromo-2-hydroxybenzene-1-carbothioamide** is the isotopic pattern of bromine. Bromine naturally exists as two isotopes, ⁷⁹Br and ⁸¹Br, in nearly a 1:1 ratio.^[4] This results in a characteristic doublet for the molecular ion peak ($M^{+\bullet}$) and any fragment containing the bromine atom.

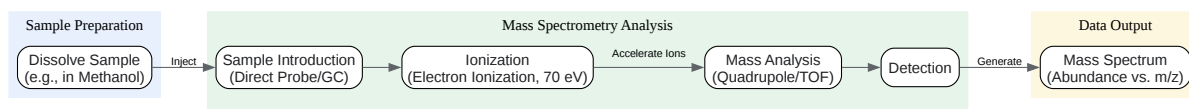
- **Molecular Ion ($M^{+\bullet}$):** We expect to see two peaks of almost equal intensity at m/z 231 and m/z 233, corresponding to $[C_7H_6^{79}BrNOS]^{+\bullet}$ and $[C_7H_6^{81}BrNOS]^{+\bullet}$. This immediately confirms the presence of a single bromine atom.^[4]
- **Key Fragmentation Pathways:** The fragmentation will be governed by the stability of the resulting ions and neutral losses. Common fragmentation patterns for halogenated organic compounds involve the loss of the halogen or cleavage at functional groups.^{[3][5]}

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** Dissolve approximately 1 mg of the purified solid compound in 1 mL of a volatile organic solvent (e.g., methanol or dichloromethane).
- **Instrument Calibration:** Calibrate the mass spectrometer using a known standard (e.g., perfluorotributylamine, PFTBA) to ensure mass accuracy.

- **Sample Introduction:** Introduce the sample into the ion source via a direct insertion probe or, if coupled with chromatography, a GC inlet. For direct insertion, the sample is slowly heated to promote volatilization.
- **Ionization:** Bombard the vaporized sample with a 70 eV electron beam to induce ionization and fragmentation.
- **Mass Analysis:** Separate the generated ions based on their mass-to-charge ratio (m/z) using a quadrupole or time-of-flight (TOF) analyzer.
- **Detection:** Detect the ions and generate a mass spectrum, plotting relative abundance against m/z .

Data Visualization: MS Workflow



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Caption: Generalized workflow for mass spectrometry analysis.

Infrared Spectroscopy: Mapping the Functional Groups

Infrared (IR) spectroscopy is an indispensable, non-destructive technique for identifying the functional groups present in a molecule. Each functional group absorbs IR radiation at a characteristic frequency corresponding to its vibrational modes (stretching, bending).

Causality of Experimental Choice: Why ATR-FTIR is Preferred

We utilize Fourier Transform Infrared (FTIR) spectroscopy with an Attenuated Total Reflectance (ATR) accessory. This modern approach requires minimal to no sample preparation (unlike traditional KBr pellets), provides high-quality, reproducible spectra from a small amount of solid material, and is rapid.

Expected Vibrational Signature

The IR spectrum of **4-Bromo-2-hydroxybenzene-1-carbothioamide** will be rich with information, confirming the key structural motifs.

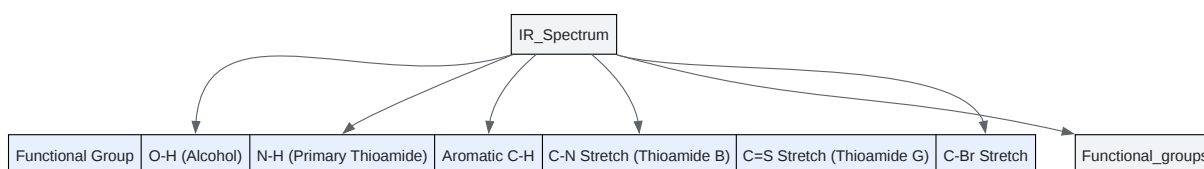
- O-H Stretch: A prominent, broad absorption band in the region of 3200-3600 cm^{-1} , characteristic of a hydroxyl group involved in hydrogen bonding.
- N-H Stretch: The primary thioamide ($-\text{NH}_2$) group should exhibit two distinct bands (symmetric and asymmetric stretching) in the 3100-3400 cm^{-1} region.^[6]
- Aromatic C-H Stretch: Sharp peaks appearing just above 3000 cm^{-1} .
- Thioamide "B" Band: A strong band between 1400-1600 cm^{-1} , which has significant C-N stretching character.^[7]
- Thioamide "G" Band: This band, often considered the C=S stretching vibration, is highly coupled with other vibrations and typically appears in the 600-800 cm^{-1} range.^[7] Its position can be sensitive to the molecular environment.
- C-Br Stretch: A strong absorption at lower wavenumbers, typically found below 700 cm^{-1} .

Experimental Protocol: ATR-FTIR Spectroscopy

- Background Scan: With the ATR crystal clean, perform a background scan to capture the spectrum of the ambient environment (e.g., CO_2 , water vapor), which will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount of the solid powder directly onto the ATR crystal surface.
- Apply Pressure: Use the instrument's pressure arm to ensure firm and uniform contact between the sample and the crystal.

- **Data Acquisition:** Initiate the sample scan. The instrument typically co-adds multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- **Data Processing:** The resulting interferogram is subjected to a Fourier transform to generate the final IR spectrum (transmittance or absorbance vs. wavenumber).
- **Cleaning:** Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) after analysis.

Data Visualization: Key IR Absorptions



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Caption: Correlation of functional groups to expected IR bands.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Assembling the Molecular Skeleton

NMR spectroscopy is the most powerful technique for mapping the carbon-hydrogen framework of a molecule. By analyzing the chemical shifts, splitting patterns (coupling), and integration of signals, we can deduce the precise connectivity of atoms.

Causality of Experimental Choice: ^1H and ^{13}C NMR for Complete Connectivity

Both ^1H and ^{13}C NMR are essential. ^1H NMR provides information about the number and environment of protons and their neighboring protons. ^{13}C NMR reveals the number of unique

carbon environments. Together, they allow for a complete assembly of the molecular skeleton. A polar aprotic solvent like DMSO- d_6 is chosen because it readily dissolves the compound and its labile proton signals (-OH, -NH₂) are less likely to exchange away, making them observable.

Expected NMR Signatures (in DMSO- d_6)

¹H NMR Spectrum:

- Aromatic Protons (3H): The three protons on the benzene ring will appear in the aromatic region (~6.5-8.0 ppm). Due to their substitution pattern, they will form a complex splitting pattern (likely a doublet, a singlet-like peak, and a doublet of doublets).
- Hydroxyl Proton (1H): A broad singlet, with a chemical shift that is highly dependent on concentration and temperature.
- Amide Protons (2H): Two broad singlets (or one very broad singlet) corresponding to the -NH₂ group. Thioamides often exhibit restricted rotation around the C-N bond, which can sometimes make the two amide protons chemically non-equivalent.[8]

¹³C NMR Spectrum:

- Thioamide Carbonyl (C=S): The most downfield signal, expected to be in the range of 195-205 ppm. This is highly characteristic of a thioamide.[9]
- Aromatic Carbons (6C): Six distinct signals are expected in the ~110-160 ppm range.
 - The carbon bearing the -OH group (C-OH) will be significantly downfield.
 - The carbon bearing the -Br (C-Br) will be shifted upfield relative to an unsubstituted carbon.
 - The carbon attached to the thioamide group (C-C=S) will also be downfield.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Accurately weigh ~5-10 mg of the compound and dissolve it in ~0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument is tuned to the appropriate frequencies for ^1H and ^{13}C , and the magnetic field is "shimmed" to ensure homogeneity.
- **^1H NMR Acquisition:** Acquire the proton spectrum using a standard pulse sequence. Key parameters include the number of scans, acquisition time, and relaxation delay.
- **^{13}C NMR Acquisition:** Acquire the carbon spectrum. As ^{13}C has a low natural abundance, more scans are required, and proton decoupling is used to simplify the spectrum to single lines for each carbon.
- **Data Processing:** The raw data (Free Induction Decay, FID) is Fourier transformed, phase-corrected, and baseline-corrected to produce the final spectrum. The chemical shifts are referenced to TMS.

Data Visualization: NMR Structural Assignments

Caption: Distinct proton and carbon environments for NMR analysis.

Summary of Analytical Data

The confluence of data from these orthogonal techniques provides a robust and self-validating structural proof.

Analytical Technique	Parameter	Expected Observation	Structural Significance
Mass Spectrometry	Molecular Ion	Doublet at m/z 231/233 (1:1 ratio)	Confirms MW and presence of one Br atom.[4]
Fragmentation	Loss of Br, NH ₂ , C(S)NH ₂	Provides information on structural connectivity.	
IR Spectroscopy	Wavenumber (cm ⁻¹)	~3200-3600 (broad O-H), ~3100-3400 (N-H), ~1400-1600 (C-N), ~600-800 (C=S)	Confirms presence of -OH, -NH ₂ , and thioamide functional groups.[7]
¹ H NMR	Chemical Shift (ppm)	~6.5-8.0 (3H, aromatic), broad signals for OH and NH ₂	Maps the proton environments and their neighbors.
¹³ C NMR	Chemical Shift (ppm)	~195-205 (C=S), ~110-160 (6 aromatic C's)	Confirms the carbon skeleton and the unique thioamide carbon.[9]

Conclusion: From Structure to Function

The structural analysis of **4-Bromo-2-hydroxybenzene-1-carbothioamide** is a clear illustration of the power of a multi-technique analytical workflow. Mass spectrometry provides the definitive molecular formula, infrared spectroscopy confirms the essential functional groups, and NMR spectroscopy meticulously pieces together the atomic framework. While not performed here, single-crystal X-ray diffraction could provide the ultimate confirmation of bond lengths, angles, and intermolecular packing in the solid state.[10][11]

This rigorous structural confirmation is not merely an academic exercise. Understanding the precise three-dimensional structure and electronic properties is the first step toward understanding biological function. Related carbothioamide derivatives have demonstrated

significant anti-angiogenic and anti-proliferative activities, making them promising candidates for cancer therapy research.[12][13] The insights gained from this comprehensive structural analysis provide the essential foundation for future drug development efforts, including structure-activity relationship (SAR) studies and computational modeling.

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